

Application Notes and Protocols for Inducing Apoptosis with C6 Urea Ceramide

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Compound of Interest

Compound Name: C6 Urea Ceramide

Cat. No.: B1640544

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Introduction

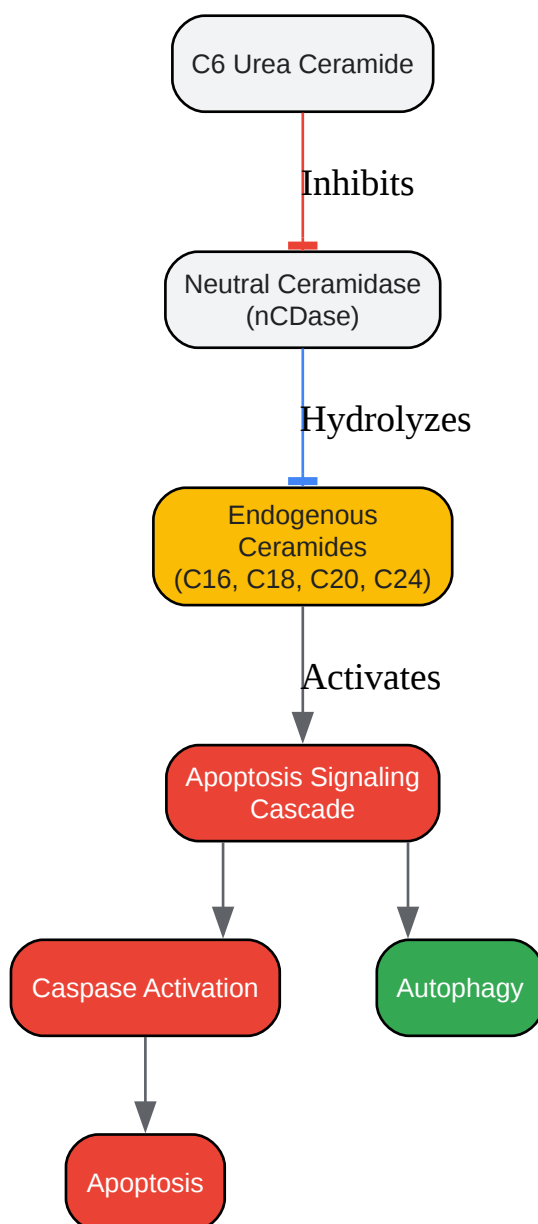
C6 Urea Ceramide is a cell-permeable inhibitor of neutral ceramidase (nCDase), an enzyme responsible for the hydrolysis of ceramide into sphingosine. By inhibiting nCDase, **C6 Urea Ceramide** leads to the intracellular accumulation of endogenous ceramides. Ceramides are critical bioactive sphingolipids that act as second messengers in a variety of cellular processes, including the regulation of cell growth, differentiation, and apoptosis. The elevation of endogenous ceramide levels is a key mechanism for inducing apoptosis in cancer cells, making **C6 Urea Ceramide** a valuable tool for cancer research and a potential therapeutic agent.^{[1][2]}

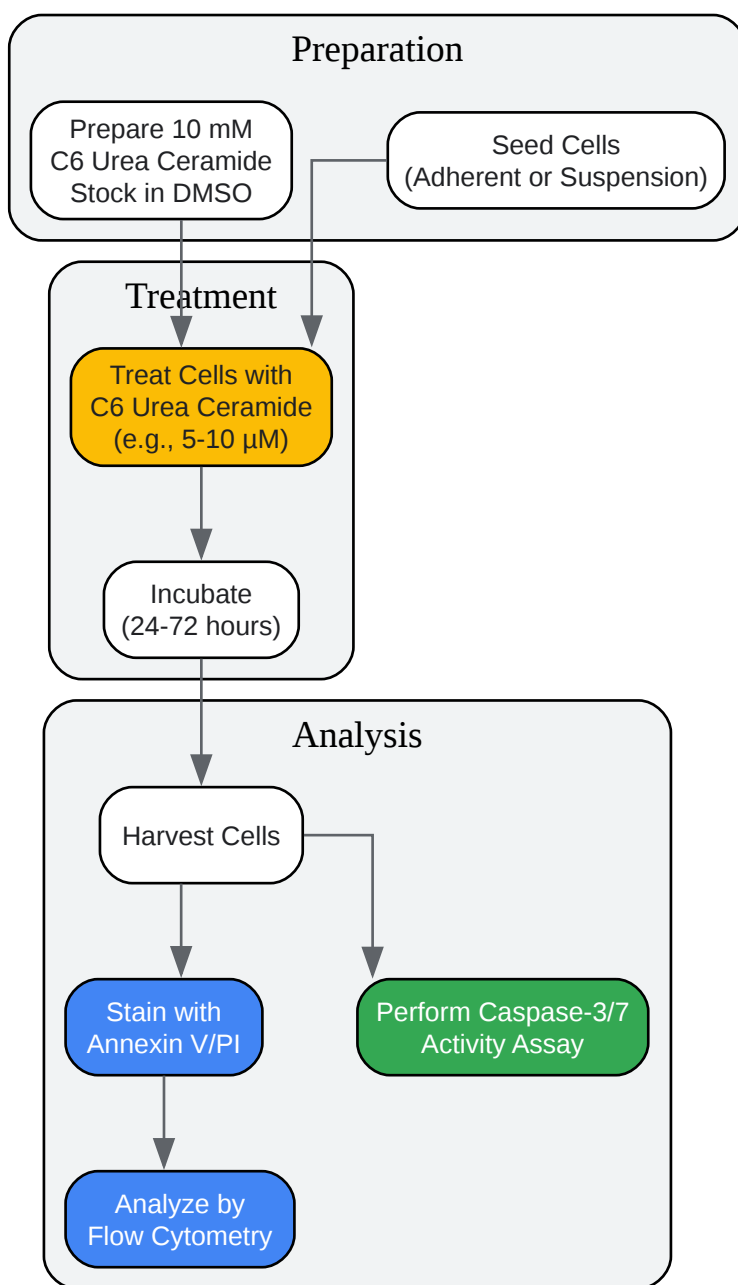
These application notes provide a comprehensive guide for utilizing **C6 Urea Ceramide** to induce apoptosis in cancer cell lines. The included protocols detail the necessary steps for cell treatment and subsequent analysis of apoptosis.

Mechanism of Action

C6 Urea Ceramide functions as a competitive inhibitor of neutral ceramidase.^[1] This inhibition leads to an accumulation of various endogenous ceramide species within the cell, including C16:0, C18:0, C20:0, and C24:0 ceramides.^[3] The elevated ceramide levels trigger a signaling cascade that culminates in programmed cell death, or apoptosis. This process is often accompanied by other cellular responses such as autophagy.^[2] The pro-apoptotic effects of

increased ceramide levels are mediated through the activation of caspase cascades and the mitochondrial pathway, ultimately leading to the execution of apoptosis.





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References

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